

Essential Safety and Logistical Information for Handling Dimethyl Tetradecanedioate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl tetradecanedioate*

Cat. No.: *B1583837*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive, immediate safety and logistical information for the handling of **Dimethyl tetradecanedioate** (CAS No. 5024-21-5). Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure laboratory environment.

Hazard Identification and Quantitative Data

Dimethyl tetradecanedioate is a solid, crystalline powder that is classified as an irritant.^[1] While it is not classified as a hazardous substance by some sources, it is widely reported to cause skin, eye, and respiratory irritation.^[1]

Table 1: Physical, Chemical, and Hazard Information for **Dimethyl Tetradecanedioate**

Property	Value
CAS Number	5024-21-5
Molecular Formula	C ₁₆ H ₃₀ O ₄
Molecular Weight	286.41 g/mol
Appearance	White to almost white powder or crystals
Melting Point	42-46 °C
Boiling Point	196 °C at 10 mmHg
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation
GHS Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, P501
Occupational Exposure Limits (OEL)	No established OEL. Occupational Exposure Banding should be considered.

Occupational Exposure Banding

As there are no established Occupational Exposure Limits (OELs) for **Dimethyl tetradecanedioate**, the NIOSH Occupational Exposure Banding strategy is recommended.^[2] ^[3]^[4]^[5]^[6]^[7] This process assigns chemicals to a hazard band to guide control strategies. Given its GHS classification as a skin, eye, and respiratory irritant, a conservative approach would place it in a band that requires stringent control measures to minimize exposure.

Personal Protective Equipment (PPE)

The selection and proper use of PPE are paramount to prevent exposure.

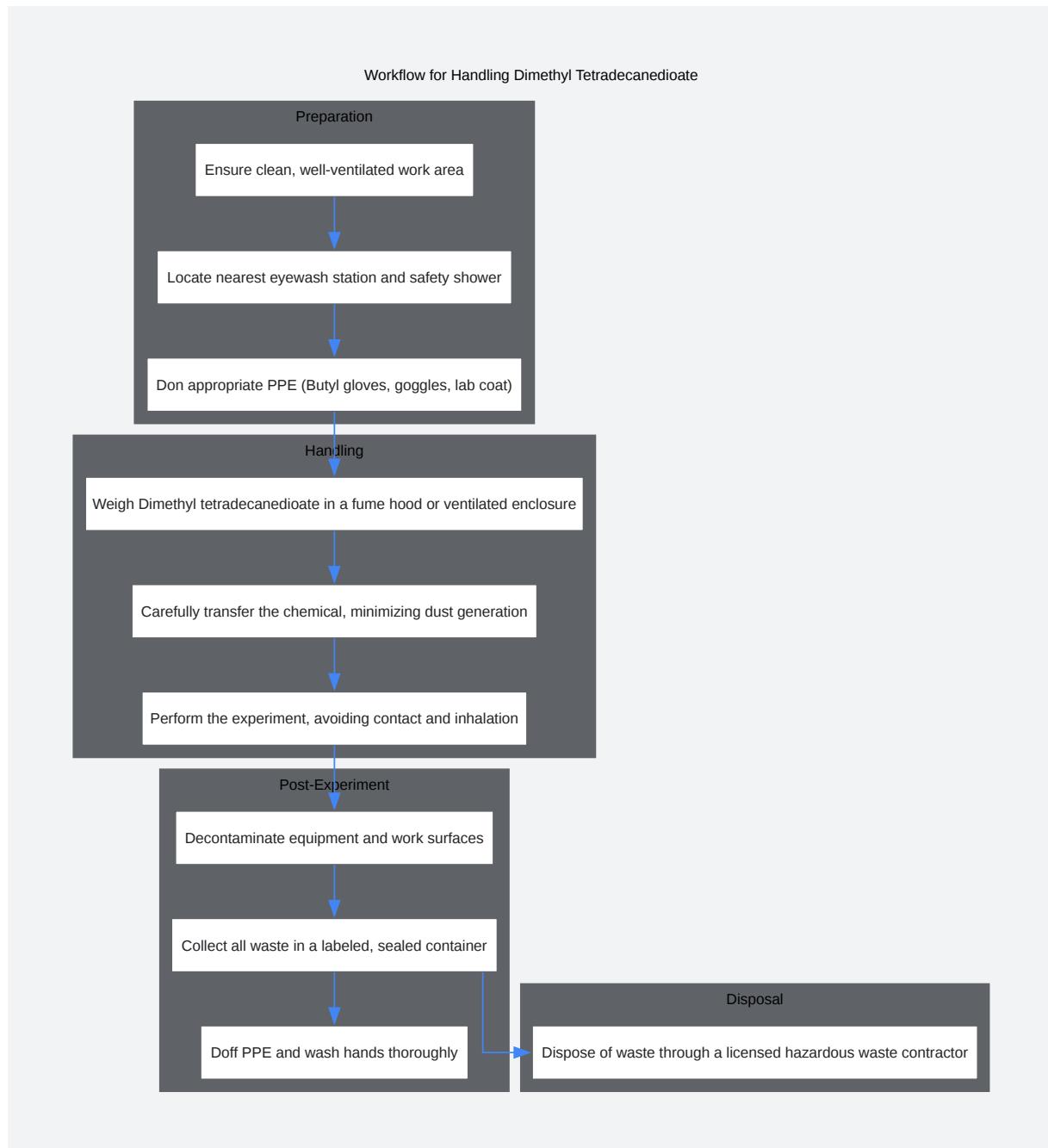
Table 2: Recommended Personal Protective Equipment for Handling **Dimethyl Tetradecanedioate**

Protection Type	Equipment	Specifications and Use
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required for larger quantities or when there is a splash hazard.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Gloves: Butyl rubber gloves are highly recommended for handling esters. ^[8] Nitrile gloves have poor resistance to esters and should be avoided for direct or prolonged contact. ^[9] ^[10] Always inspect gloves for integrity before use and use proper removal techniques. Lab Coat: A chemically resistant lab coat or apron should be worn.	Select gloves based on the specific breakthrough time and degradation data for the chemicals being used.
Respiratory Protection	Generally not required under normal use with adequate ventilation. If dust formation is likely or ventilation is inadequate, a NIOSH-approved particulate respirator (e.g., N95) or a higher level of respiratory protection should be used.	All respirator use must be in accordance with a comprehensive respiratory protection program.

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for the safe handling of **Dimethyl tetradecanedioate**.

Experimental Workflow Diagram

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Caption: Workflow for the safe handling of **Dimethyl tetradecanedioate**.

Detailed Methodologies:

- Preparation:

- Ensure the work area is clean and free of clutter.
- Verify that the chemical fume hood or other ventilated enclosure is functioning correctly.
- Confirm the location and accessibility of the nearest eyewash station and safety shower.
- Don all required PPE as specified in Table 2.

- Handling:

- When weighing and transferring **Dimethyl tetradecanedioate**, do so within a chemical fume hood or a ventilated balance enclosure to minimize dust inhalation.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Use a spatula or other appropriate tool for transfers to avoid generating dust.
- Keep containers of the chemical closed when not in use.
- Avoid all contact with skin, eyes, and clothing. Do not ingest or inhale.

- Post-Experiment Cleanup:

- Decontaminate all equipment and work surfaces that may have come into contact with the chemical using a suitable solvent and then soap and water.
- Collect all waste, including contaminated PPE and cleaning materials, in a designated, clearly labeled, and sealed hazardous waste container.
- Properly doff PPE, avoiding cross-contamination, and wash hands and forearms thoroughly with soap and water.

Spill and Emergency Procedures

In Case of Exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately wash affected skin with plenty of soap and water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

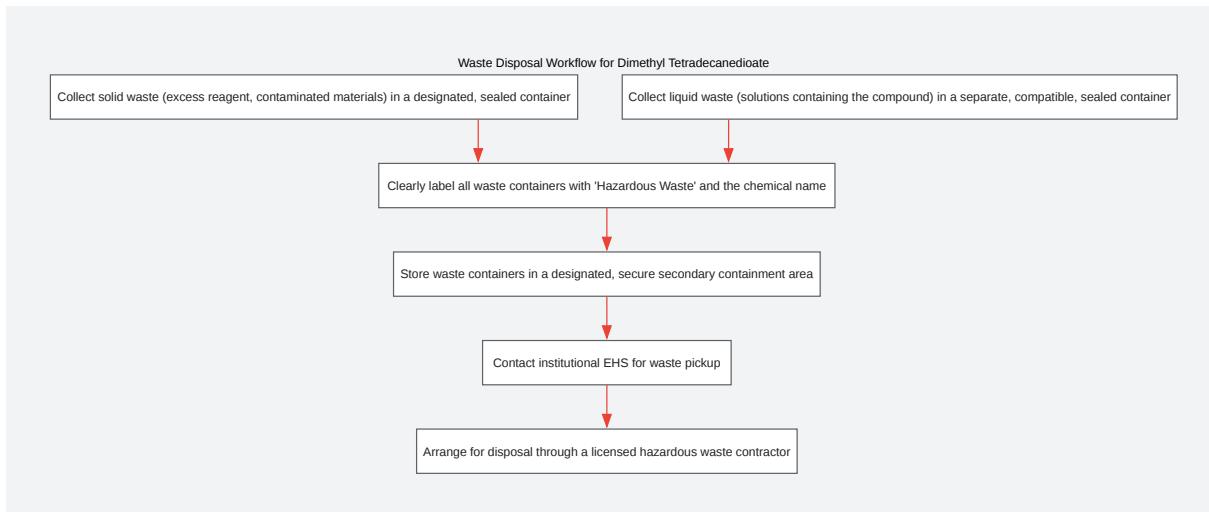
Spill Response:

- Small Spills:
 - Evacuate non-essential personnel from the immediate area.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material such as vermiculite, sand, or earth.[1][16][17][18]
 - Carefully sweep or scoop the absorbed material into a labeled, sealable container for hazardous waste. Avoid creating dust.[16][18][19]
 - Clean the spill area with a suitable solvent followed by soap and water.
 - Place all contaminated materials, including cleaning supplies and PPE, into the hazardous waste container.
- Large Spills:
 - Evacuate the laboratory and alert others in the vicinity.
 - Contact your institution's Environmental Health and Safety (EHS) department or emergency response team immediately.
 - Do not attempt to clean up a large spill without proper training and equipment.

Disposal Plan

All waste containing **Dimethyl tetradecanedioate** must be treated as hazardous waste.

Waste Collection and Disposal Workflow



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Caption: Workflow for the proper disposal of **Dimethyl tetradecanedioate** waste.

Disposal Protocol:

- Waste Segregation:

- Collect solid waste, including residual **Dimethyl tetradecanedioate**, contaminated gloves, and absorbent materials, in a designated, leak-proof, and clearly labeled hazardous waste container.
- Collect liquid waste containing **Dimethyl tetradecanedioate** in a separate, compatible, and labeled container.

• Labeling and Storage:

- Label all waste containers with "Hazardous Waste," the full chemical name ("**Dimethyl tetradecanedioate**"), and any other information required by your institution.
- Store waste containers in a designated, well-ventilated, and secure secondary containment area, away from incompatible materials.

• Final Disposal:

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
- Disposal must be carried out by a licensed hazardous waste disposal company in accordance with all local, state, and federal regulations. Do not dispose of this chemical down the drain or in regular trash.

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